

# Natural Sources of Astringin

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Astringin

CAS No.: 29884-49-9

Cat. No.: S519586

Get Quote

**Astringin** is found in a few specific plant genera. The following table details its documented natural sources.

Source Genus/Species	Specific Part	Context
<b>Picea sp.</b> (Spruce trees)	Bark	Found in <i>Picea sitchensis</i> (Sitka spruce) [1] [2] and <i>Picea abies</i> (Norway spruce) [1].
<b>Vitis sp.</b> (Grapevines)	Cells/Cultures & Wine	Present in <i>Vitis vinifera</i> (wine grape) cell cultures and has been detected in wine [1] [2].
<b>Polygonum sp.</b>	Information Missing	Listed as a source, though specific details are not provided [2].

## Biological Activities and Research Insights

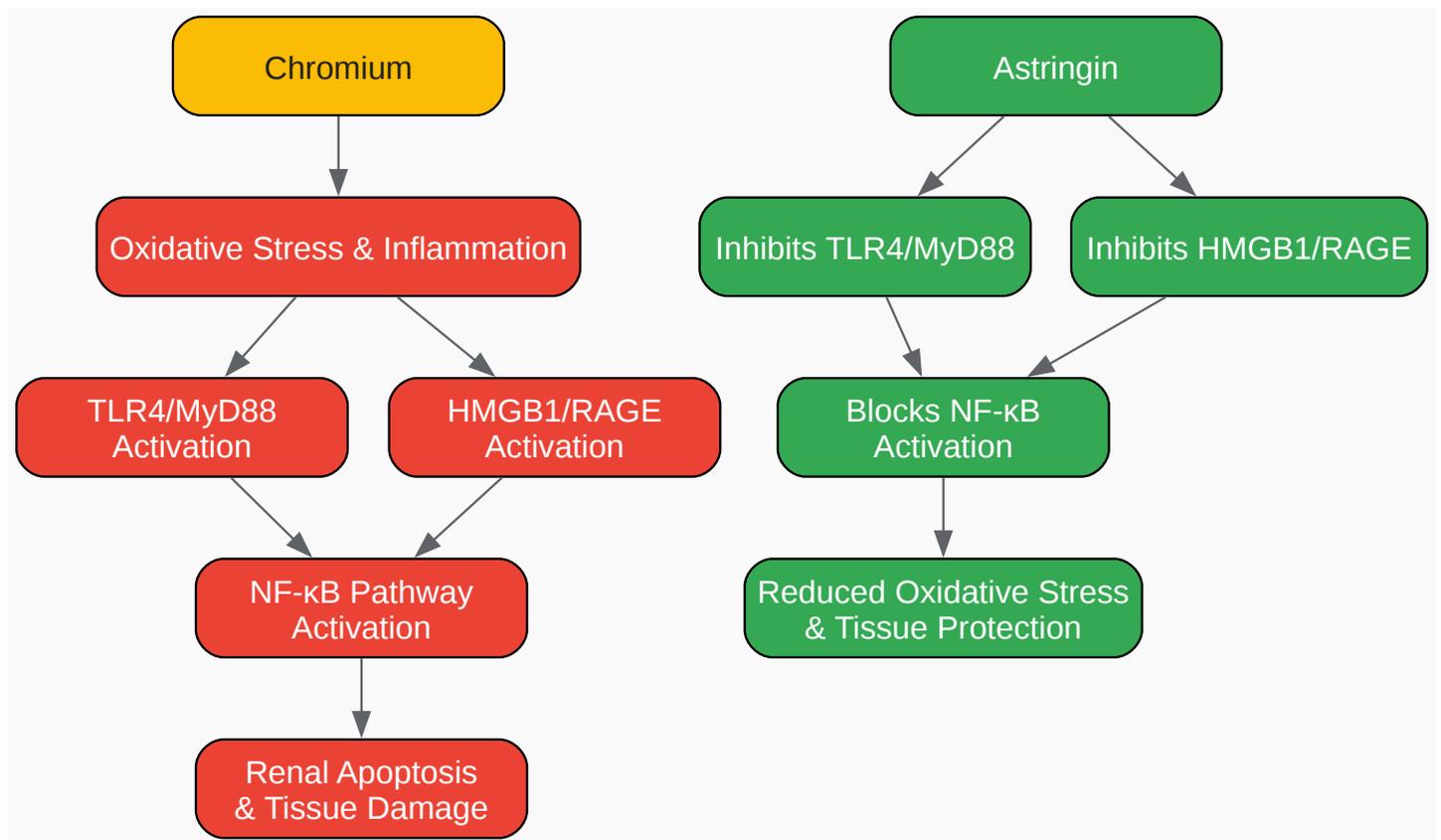
**Astringin** has demonstrated significant bioactivities in preclinical research, suggesting potential for therapeutic development.

- Cardioprotective Effects:** **Astringin** acts as a potent **antiarrhythmic agent**. In studies on ischemic and reperfused rat hearts, it reduced the severity of arrhythmias, decreased mortality, and limited the size of cardiac infarcts. These beneficial effects are correlated with its **antioxidant activity** and the upregulation of nitric oxide (NO) production [2].

- **Hepatoprotective and Anti-inflammatory Effects:** Research indicates that **astringin** can significantly reduce pro-inflammatory responses and attenuate hepatic injury following trauma-hemorrhage. This salutary effect is likely due to the reduction of pro-inflammatory mediator levels [2].
- **Nephroprotective Effects:** A recent study demonstrated that **astringin** could protect against chromium-induced kidney damage (nephrotoxicity) in rats. The compound alleviated oxidative stress and inflammation by modulating the **TLR4/MyD88, HMGB1/RAGE, and NF-κB signaling pathways** [3].

## Astringin Signaling Pathway in Nephroprotection

The diagram below illustrates the mechanism by which **astringin** protects against nephrotoxicity, based on the referenced study [3].



[Click to download full resolution via product page](#)

**Astringin** counters chromium toxicity by inhibiting key inflammatory pathways, thereby protecting kidney cells.

## Experimental Protocols for Key Activities

For researchers looking to validate or build upon these findings, here are summaries of the key methodological approaches from the cited studies.

### Protocol 1: Ischemia/Reperfusion-Induced Arrhythmias in Rats [2]

This model assesses the cardioprotective effects of **astringin**.

- **Animal Model:** Sprague-Dawley rats.
- **Surgical Procedure:** Anesthetize rats, perform a thoracotomy, and occlude the left main coronary artery.
- **Ischemia/Reperfusion Protocols:**
  - **30 min occlusion**
  - **5 min occlusion followed by 30 min reperfusion**
  - **4 h occlusion** (for infarct size measurement)
- **Drug Administration:** **Astringin** is administered via infusion prior to coronary artery occlusion.
- **Key Outcome Measures:**
  - **Arrhythmia Analysis:** Incidence and duration of ventricular tachycardia (VT) and ventricular fibrillation (VF).
  - **Mortality Rate:** Recorded during the experiment.
  - **Biochemical Assays:** Measure Nitric Oxide (NO) and Lactate Dehydrogenase (LDH) levels in carotid blood.
  - **Infarct Size:** Determined after 4 hours of occlusion.

### Protocol 2: Chromium-Induced Nephrotoxicity in Rats [3]

This model evaluates the protective effects of **astringin** against kidney injury.

- **Animal Model:** Rats.
- **Toxicant Administration:** Chromium (VI) is administered to induce nephrotoxicity.

- **Drug Treatment: Astringin** is dissolved in 0.1% DMSO to a concentration of 2 mg/mL and administered to the treatment group.
- **Key Analytical Methods:**
  - **Gene Expression:** Real-time quantitative PCR (qPCR) to analyze genes like NF- $\kappa$ B, RAGE, IL-1 $\beta$ , HMGB1, TLR4, MyD88, TNF- $\alpha$ , IL-6, and COX-2. Data is analyzed using the  $2^{-\Delta\Delta CT}$  method.
  - **Oxidative Stress Markers:** Assessment of Reactive Oxygen Species (ROS) and Malondialdehyde (MDA) levels.
  - **Antioxidant Enzymes:** Evaluation of the activities of Glutathione Peroxidase (GPx), Glutathione Reductase (GR), and Catalase (CAT).
  - **Renal Function Tests:** Measurement of serum creatinine and blood urea nitrogen (BUN).
  - **Histopathological Examination:** Kidney tissues are examined for architectural damage.
  - **Immunohistochemistry & TUNEL Assay:** To assess apoptosis in renal tissues.

## Sourcing for Research

**Astringin** is available for research purposes from chemical and biological suppliers.

- **Supplier Example:** PhytoLab GmbH & Co. KG sells **astringin** as a primary reference standard with a purity of  $\geq 95.0\%$  (HPLC) [4].
- **Pricing Context:** As an example, a 10mg vial of **astringin** was listed at £312.67 [4]. Prices are subject to change and may vary by supplier and region.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - Wikipedia Astringin [en.wikipedia.org]
2. | CAS:29884-49-9 | Phenols | Manufacturer BioCrick Astringin [biocrick.com]
3. Pharmacotherapeutic role of astringin against chromium ... [sciencedirect.com]
4. scientificlabs.co.uk/description/ ASTRINGIN [scientificlabs.co.uk]

To cite this document: Smolecule. [Natural Sources of Astringin]. Smolecule, [2026]. [Online PDF].  
Available at: [<https://www.smolecule.com/products/b519586#astringin-natural-sources>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)